

Technical Support Center: 2-Cyano-2-(hydroxyimino)acetamide

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Compound of Interest

Compound Name: 2-Cyano-2-(hydroxyimino)acetamide

Cat. No.: B1623587

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling, storage, and effective use of **2-Cyano-2-(hydroxyimino)acetamide** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Cyano-2-(hydroxyimino)acetamide**?

A1: **2-Cyano-2-(hydroxyimino)acetamide** is classified as acutely toxic if swallowed and causes serious eye irritation.^{[1][2]} It is crucial to handle this compound with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Q2: What are the recommended storage conditions for **2-Cyano-2-(hydroxyimino)acetamide**?

A2: To ensure the stability and integrity of the compound, it should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^[3] Avoid exposure to moisture, strong acids, strong bases, strong oxidizing agents, and strong reducing agents.^[3]

Q3: How should I properly dispose of **2-Cyano-2-(hydroxyimino)acetamide** waste?

A3: Dispose of contents and container to an approved waste disposal plant.[3] Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste regulations for complete and accurate classification.[3]

Q4: Can this compound be used in the synthesis of other molecules?

A4: Yes, **2-Cyano-2-(hydroxyimino)acetamide** and its derivatives are used as building blocks in the synthesis of heterocyclic compounds and other complex organic molecules.[4] They can undergo reactions such as oxidation, reduction, and substitution.[4]

Troubleshooting Guide

Problem 1: The compound has changed color or appearance during storage.

- **Possible Cause:** This could indicate degradation of the compound. Decomposition can be caused by exposure to moisture, light, or incompatible materials. Use of strong acids can also cause decomposition.[5]
- **Solution:** Do not use the compound if you observe a significant change in its appearance. It is recommended to use a fresh batch of the reagent. To prevent this in the future, ensure the compound is stored in a tightly sealed container in a cool, dark, and dry place, away from incompatible substances.

Problem 2: I am having difficulty dissolving **2-Cyano-2-(hydroxyimino)acetamide**.

- **Possible Cause:** The choice of solvent is critical. While some salts of 2-cyano-2-hydroxyiminoacetamide are soluble in water, the free oxime may have different solubility characteristics.[5] The pH of the solution can also affect solubility.
- **Solution:**
 - Review the literature or your supplier's information for recommended solvents.
 - For aqueous solutions, adjusting the pH to between 7 and 9 with a suitable base may improve the solubility of the free oxime by converting it to its more soluble salt form.[5]

- Consider using a different solvent, such as a water-miscible organic solvent, if appropriate for your experimental design.[\[5\]](#)

Problem 3: My reaction is yielding unexpected byproducts.

- Possible Cause: **2-Cyano-2-(hydroxyimino)acetamide** can undergo cyclization under certain conditions, particularly at low pH or high temperatures.[\[5\]](#) It is also reactive with strong oxidizing and reducing agents.
- Solution:
 - Carefully control the pH of your reaction mixture. For many reactions involving its salts, maintaining a pH between 7 and 9 is recommended to avoid decomposition.[\[5\]](#)
 - Conduct the reaction at the recommended temperature. For some processes, temperatures as low as 10°C are used to prevent cyclization.[\[5\]](#)
 - Ensure that all other reagents and solvents are compatible and free of impurities that could catalyze side reactions.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C3H3N3O2	[1]
Molecular Weight	113.08 g/mol	[1]
Melting Point	183 °C (decomposes)	[6]
Boiling Point	321.5 °C at 760 mmHg	[6]
Flash Point	148.3 °C	[6]
Density	1.54 g/cm ³	[6]
pKa	7.96 ± 0.10 (Predicted)	[6]

Experimental Protocols

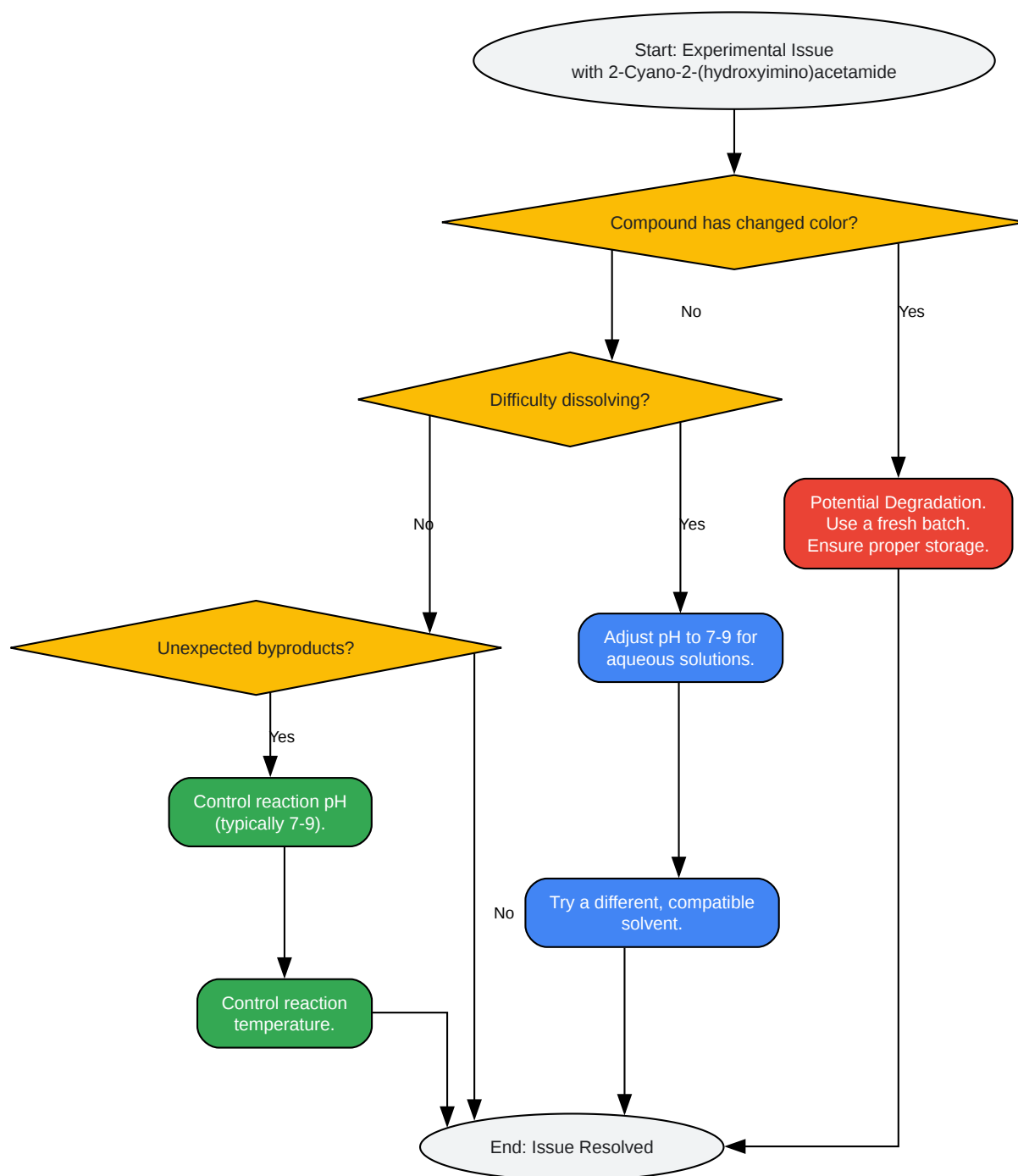
Protocol 1: General Handling and Weighing

- Before handling, ensure you are wearing appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.
- Conduct all handling and weighing of the solid compound in a well-ventilated chemical fume hood to avoid inhalation of dust.[\[3\]](#)
- Use a clean, dry spatula and weighing vessel.
- Immediately after weighing, securely close the container to prevent moisture absorption and contamination.
- Clean any spills promptly according to your laboratory's standard operating procedures for hazardous materials.
- Wash hands thoroughly after handling.[\[3\]](#)

Protocol 2: Preparation of an Aqueous Solution of the Sodium Salt

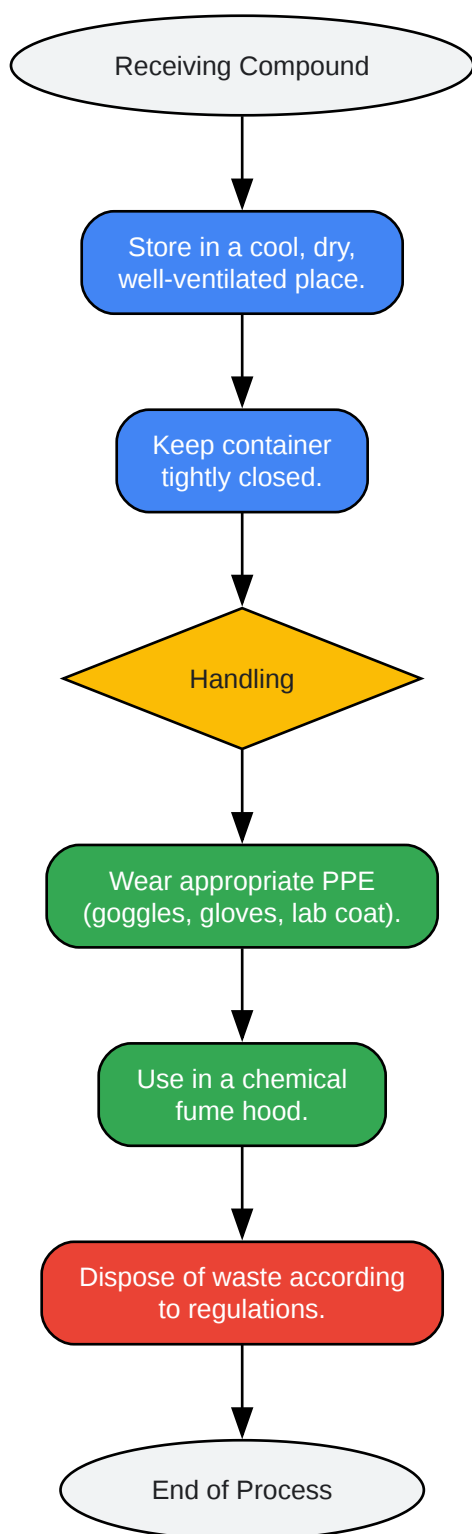
- To a suitable reaction vessel, add the desired amount of **2-Cyano-2-(hydroxyimino)acetamide**.
- Add deionized water to create a slurry.[\[5\]](#)
- While stirring, slowly add a base such as sodium hydroxide (NaOH) to adjust the pH to between 7 and 9.[\[5\]](#) This will convert the free oxime to its more soluble sodium salt.
- Continue stirring until the solid is completely dissolved.
- The resulting solution can then be used for subsequent reactions, such as alkylation or acylation.[\[5\]](#)

Visual Guides



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Caption: Troubleshooting workflow for common experimental issues.



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Caption: Safe handling and storage workflow.

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